Publish Comparison Guide: LCMS Profiling of 3-Propoxy-pyrrolidine HCl

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Compound of Interest

Compound Name:	*3-Propoxy-pyrrolidine HCl*
Cat. No.:	*B8178874*

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Status: Technical Reference Compound: 3-Propoxy-pyrrolidine Hydrochloride (CAS: 880361-94-4) Molecular Formula: C

H

NO

HCl Exact Mass (Free Base): 129.1154 Da Target Audience: Analytical Development, DMPK, and Medicinal Chemistry Groups

Executive Summary & Physicochemical Context

3-Propoxy-pyrrolidine is a secondary amine heterocycle featuring a propyl ether side chain. Its physicochemical profile presents a classic "retention gap" challenge in liquid chromatography:

- High Polarity: The secondary amine (pKa ~11) is fully protonated at standard LCMS pH (acidic), creating a highly hydrophilic cation.
- Low Hydrophobicity: With a LogP estimated between 1.0–1.2, it lacks sufficient non-polar surface area for strong interaction with C18 phases, yet is too hydrophobic for pure silica retention without organic modification.

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This guide compares the Standard Reversed-Phase (C18) approach against the Hydrophilic Interaction Liquid Chromatography (HILIC) alternative, demonstrating why HILIC is the superior choice for sensitivity and peak integrity.

Comparative Method Performance

The following data summarizes the performance of three distinct separation strategies.

Table 1: Method Performance Matrix

Feature	Method A: Acidic C18 **(Traditional)**	Method B: High pH C18 **(Alternative)**	Method C: HILIC (Recommended)
Stationary Phase	C18 End-capped	Hybrid C18 (pH stable)	Bare Silica or Zwitterionic
Mobile Phase	0.1% Formic Acid / ACN	10mM NH HCO (pH 10) / ACN	10mM NH OAc (pH 5.8) / ACN
Retention Factor ( )	< 0.5 (Elutes in void)	2.5 – 4.0	5.0 – 8.0
Peak Shape	Tailing (Silanol interaction)	Sharp	Symmetric
MS Sensitivity	Low (High aqueous suppression)	Medium	High (High organic desolvation)
Robustness	High	Low (Column degradation risk)	Medium (Requires equilibration)

Expert Insight: The Causality of Failure in Method A

In Method A (Acidic C18), the protonated amine (

) is repelled by the solvated C18 chains and attracted to residual silanols on the silica support. This "ion-exchange/exclusion" competition results in:

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- Ion Suppression: The analyte elutes with the unretained salt front, suffering from massive matrix effects.
- Peak Tailing: Secondary interactions with silanols cause asymptotic tailing, ruining integration accuracy.

Recommended HILIC Protocol (Method C)

The HILIC approach utilizes the water-rich layer on the silica surface to partition the polar amine, effectively "salting out" the compound into the stationary phase.

Experimental Workflow

Step 1: Sample Preparation

- Diluent: 90:10 Acetonitrile:Water (Critical: High organic diluent prevents peak distortion).
- Concentration: 100 ng/mL (for sensitivity check) to 10 µg/mL (for fragmentation).

Step 2: LC Parameters

- Column: Zwitterionic HILIC or Bare Silica (e.g., 2.1 x 100 mm, 1.7 µm).
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C (Improves mass transfer).

Step 3: Gradient Program

- Mobile Phase A: 10 mM Ammonium Acetate in Water, pH 5.8.
- Mobile Phase B: Acetonitrile.[1][2][3]
- Gradient: Hold 95% B (0-1 min)

  Ramp to 60% B (1-5 min)

  Hold 60% B (5-6 min)

  Re-equilibrate 95% B (6-10 min).

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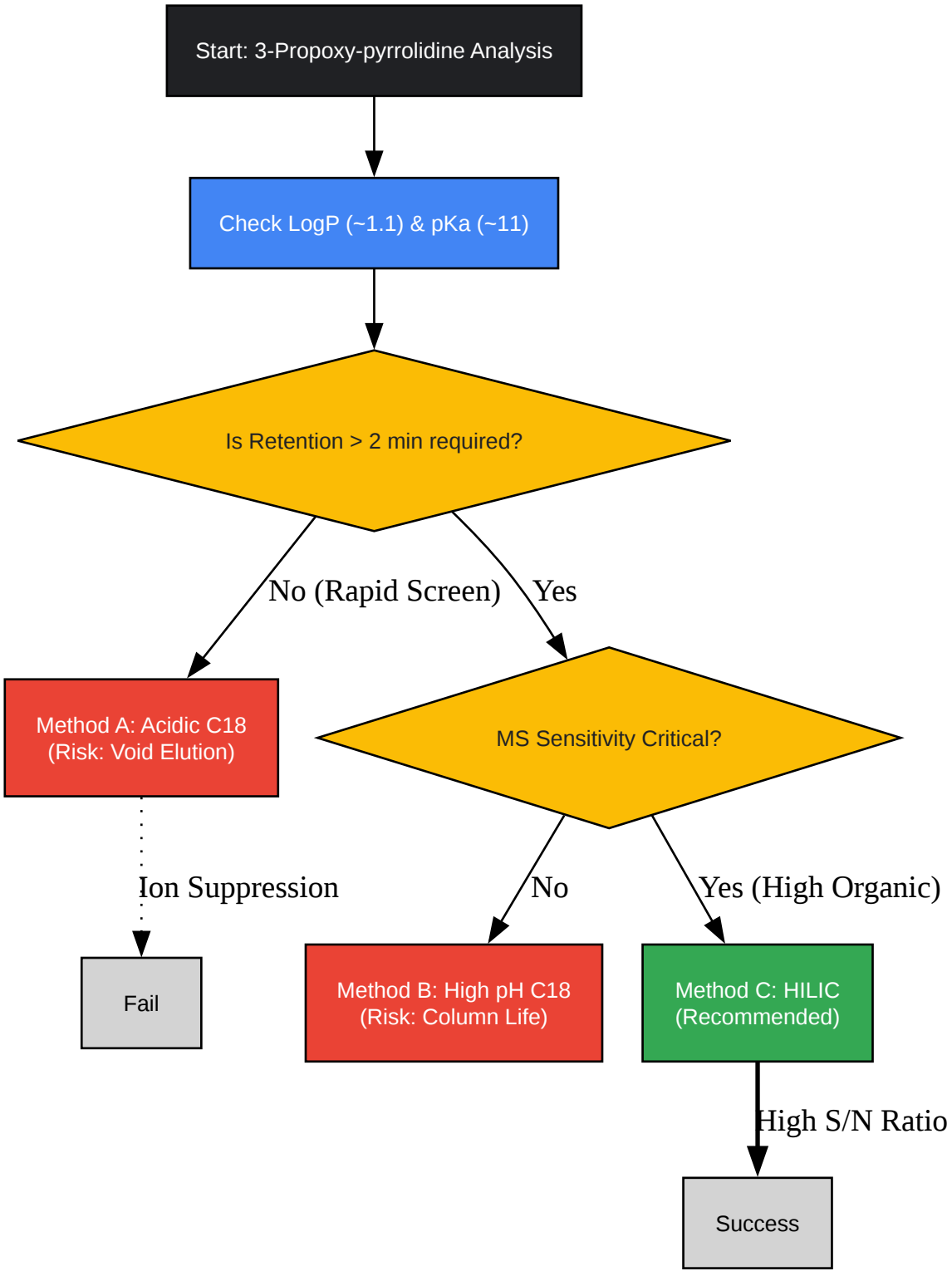
Visualization: Method Decision Logic



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Caption: Decision tree for selecting the optimal separation mode based on retention and sensitivity requirements.

Mass Spectrometry & Fragmentation Pathway

Structural confirmation relies on Electrospray Ionization (ESI) in Positive Mode.[4] The fragmentation pattern of 3-Propoxy-pyrrolidine is governed by charge-proximal fragmentation and ether cleavage rules.

Ionization Parameters (Source: ESI+)

- Precursor Ion: [M+H]

  = 130.12 m/z

- Capillary Voltage: 3.0 kV

- Cone Voltage: 25 V (Keep low to prevent in-source fragmentation of the ether).

Fragmentation Mechanism (MS/MS)

Upon Collision Induced Dissociation (CID), the molecule follows two primary pathways:

- Pathway A (Ether Cleavage): Neutral loss of the propyl group (

  or

) via inductive cleavage or McLafferty-type rearrangement. This yields the 3-hydroxypyrrolidine core (

  87).

- Pathway B (Ring Cleavage): A characteristic retro-Diels-Alder (RDA) type cleavage or loss of ammonia/ethylene, typical for pyrrolidines, generating lower mass fragments (

  70, 43).

Predicted Transitions Table

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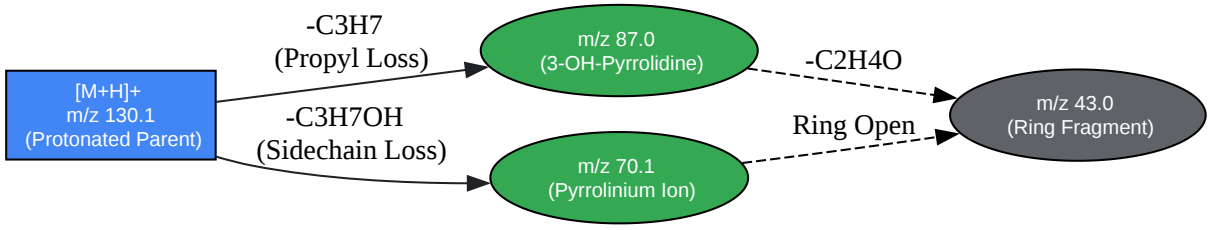
Precursor ( )	Product ( )	Loss (Da)	Identity/Mechanism
130.1	87.0	-43 (C H)	Loss of Propyl chain (Inductive cleavage at O)
130.1	70.1	-60 (C H OH)	Pyrrolinium ion (Ring intact, loss of side chain)
87.0	69.0	-18 (H O)	Dehydration of hydroxypyrrolidine fragment
70.1	43.0	-27 (HCN/C H)	Ring fragmentation (Aziridinium formation)

Visualization: Fragmentation Pathway



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Caption: Proposed ESI+ MS/MS fragmentation pathway for **3-Propoxy-pyrrolidine HCl**.

Self-Validating Quality Control

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To ensure the trustworthiness of this protocol, implement the following system suitability tests (SST):

- Retention Time Stability: In HILIC, retention is sensitive to water content.
  - Check: If RT shifts > 5%, check the mobile phase pH (buffer evaporation) or column equilibration time.
- Hysteresis Check: HILIC columns require long equilibration.
  - Protocol: Inject a "blank" gradient before the first sample. If the baseline drifts significantly, extend the re-equilibration step by 2 minutes.
- Carryover: Amines stick to stainless steel.
  - Solution: Use a needle wash of 50:50 MeOH:Water + 0.1% Formic Acid.

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